

Unveiling the Molecular Architecture of 1,3-Dimethylimidazolium Dimethyl Phosphate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	1,3-Dimethylimidazolium Dimethyl Phosphate
CAS No.:	654058-04-5
Cat. No.:	B1256851

[Get Quote](#)

An In-depth Exploration for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive analysis of the molecular structure of **1,3-dimethylimidazolium dimethyl phosphate** ([DMIm][DMP]), an ionic liquid of significant interest in green chemistry, catalysis, and electrochemistry.^{[1][2]} Through a synthesis of experimental data and computational insights, this document elucidates the key structural features, spectroscopic signatures, and physicochemical properties of [DMIm][DMP]. The guide is designed to equip researchers, scientists, and drug development professionals with a foundational understanding of this versatile compound, enabling its informed application in various scientific endeavors.

Introduction: The Significance of 1,3-Dimethylimidazolium Dimethyl Phosphate

1,3-Dimethylimidazolium dimethyl phosphate is a member of the imidazolium-based ionic liquids, a class of compounds renowned for their unique properties, including low volatility, high thermal stability, and excellent solvency for a wide range of substances.[1][2] Comprising a 1,3-dimethylimidazolium cation and a dimethyl phosphate anion, [DMIm][DMP] is a halogen-free, low-melting ionic liquid, making it an environmentally benign alternative to traditional volatile organic solvents.[3][4]

The distinct molecular structure of [DMIm][DMP] underpins its utility in diverse applications. It has demonstrated efficacy as a catalyst and solvent in organic synthesis, such as in Knoevenagel condensation reactions.[5] Furthermore, its ability to dissolve biomass has led to its use in the pretreatment of materials like sugarcane bagasse for the production of biofuels.[5] In the realm of electrochemistry, its high ionic conductivity and wide electrochemical window make it a promising electrolyte for batteries and supercapacitors.[2][6][7] A thorough understanding of its molecular architecture is therefore paramount for optimizing its performance in these and other potential applications.

Synthesis and Spectroscopic Characterization

The synthesis of **1,3-dimethylimidazolium dimethyl phosphate** is typically achieved through the reaction of 1-methylimidazole with trimethyl phosphate.[5] This straightforward and efficient method yields the desired ionic liquid with high purity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are indispensable tools for confirming the structure of [DMIm][DMP]. The spectra are characterized by distinct signals corresponding to the protons and carbons of the imidazolium cation and the dimethyl phosphate anion.

A representative ^1H NMR spectrum of [DMIm][DMP] exhibits characteristic chemical shifts.[8] The proton at the C2 position of the imidazolium ring (NCHN) typically appears as a singlet at approximately 9.68 ppm. The protons at the C4 and C5 positions (NCHCHN) resonate as a multiplet around 7.54 ppm. The two methyl groups attached to the nitrogen atoms of the imidazolium ring ($\text{H}_3\text{CNCHNCH}_3$) produce a sharp singlet at about 3.75 ppm. The methyl groups of the dimethyl phosphate anion ($\text{P}(\text{OCH}_3)_2$) are observed as a doublet around 3.24 ppm due to coupling with the phosphorus atom.[8]

^{13}C NMR spectroscopy further corroborates the molecular structure, with distinct resonances for each carbon atom in the cation and anion.[3][4]

Table 1: Representative ^1H NMR Chemical Shifts for **1,3-Dimethylimidazolium Dimethyl Phosphate**

Assignment	Chemical Shift (δ , ppm)	Multiplicity
NCHN	9.6835	Singlet
NCHCHN	7.5415	Multiplet
$\text{H}_3\text{CNCHNCH}_3$	3.7465	Singlet
$\text{P}(\text{OCH}_3)_2$	3.2425	Doublet

Note: Chemical shifts can vary slightly depending on the solvent and experimental conditions.

Infrared (IR) Spectroscopy

The vibrational modes of [DMIm][DMP] are probed using Fourier-transform infrared (FTIR) spectroscopy. The IR spectrum displays characteristic absorption bands that correspond to the functional groups present in the cation and anion.

Key vibrational frequencies include:[8]

- $\sim 3444\text{ cm}^{-1}$: $=\text{C-H}$ stretching vibrations of the imidazolium ring.
- ~ 1577 and 1386 cm^{-1} : C=N stretching vibrations within the imidazolium ring.
- $\sim 1521\text{-}1577\text{ cm}^{-1}$: P=O stretching of the dimethyl phosphate anion.
- $\sim 1042\text{-}1227\text{ cm}^{-1}$: P-OR stretching vibrations.[8]
- $\sim 748\text{ cm}^{-1}$: Imidazole ring bending mode.[8]

Computational studies using density functional theory (DFT) have been employed to calculate the vibrational spectra of [DMIm][DMP], showing good agreement with experimental data and aiding in the precise assignment of vibrational modes.[9][10]

Molecular Structure and Intermolecular Interactions

The molecular structure of **1,3-dimethylimidazolium dimethyl phosphate** is defined by the ionic interaction between the planar 1,3-dimethylimidazolium cation and the tetrahedral dimethyl phosphate anion. The overall arrangement of these ions in the condensed phase is governed by a complex interplay of electrostatic forces, hydrogen bonding, and van der Waals interactions.

Cation and Anion Geometry

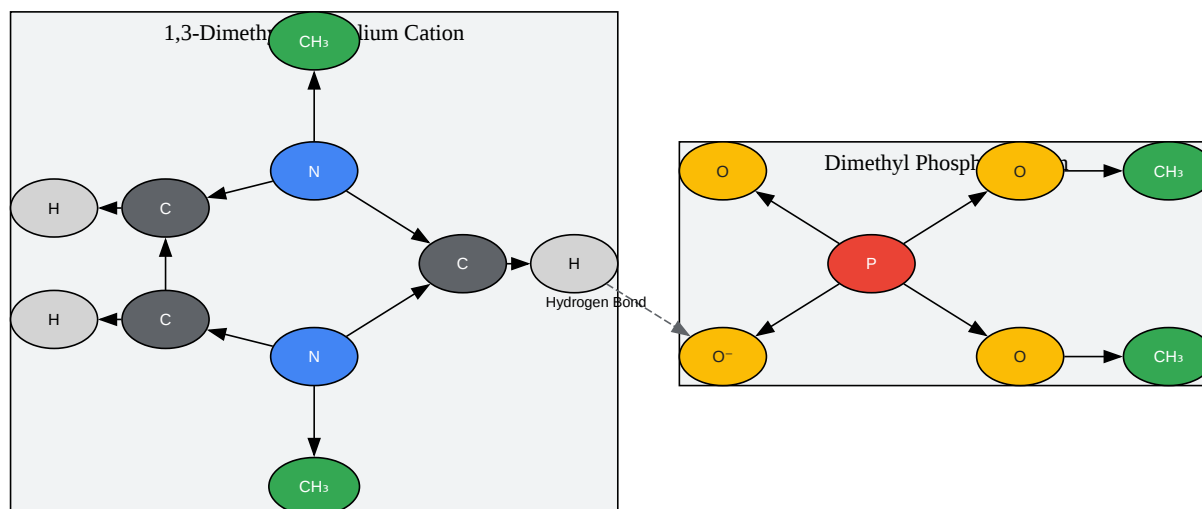
The 1,3-dimethylimidazolium cation possesses a planar five-membered ring. The two methyl groups are situated on the nitrogen atoms. The dimethyl phosphate anion has a central phosphorus atom bonded to two methoxy groups and two oxygen atoms, adopting a tetrahedral geometry.

Intermolecular Interactions and Computational Insights

Computational studies, particularly those employing DFT and molecular dynamics simulations, have provided valuable insights into the nature of the interactions between the cation and anion.^{[11][12][13]} These studies reveal that the hydrogen atoms on the imidazolium ring, particularly the one at the C2 position, can form hydrogen bonds with the oxygen atoms of the dimethyl phosphate anion. These interactions play a crucial role in determining the physical properties of the ionic liquid, such as its viscosity and melting point.

Molecular dynamics simulations have also been used to investigate the structure and dynamics of related 1,3-dimethylimidazolium-based ionic liquids.^{[11][13][14]} These studies indicate significant long-range structural correlations in the liquid state, with a tendency for the imidazolium rings to exhibit parallel stacking at short distances.^[13]

Diagram 1: Schematic Representation of the Interaction between the 1,3-Dimethylimidazolium Cation and the Dimethyl Phosphate Anion



[Click to download full resolution via product page](#)

Caption: Cation-anion interaction in [DMIm][DMP].

Physicochemical Properties and Applications

The unique molecular structure of **1,3-dimethylimidazolium dimethyl phosphate** gives rise to a set of physicochemical properties that are advantageous for various applications.

Table 2: Selected Physicochemical Properties of **1,3-Dimethylimidazolium Dimethyl Phosphate**

Property	Value	Conditions
Molecular Weight	222.18 g/mol	-
Appearance	Colorless to yellow clear liquid	Room Temperature
Density	1.277 g/cm ³	20 °C
Refractive Index	1.486	20 °C
pH	2.4	20 °C (in H ₂ O)

Data sourced from commercial suppliers and may vary.[\[5\]](#)

The applications of [DMIm][DMP] are diverse and continue to expand:

- Green Chemistry: It serves as an environmentally friendly solvent and catalyst in organic reactions, minimizing the use of volatile and hazardous organic compounds.[\[1\]](#)[\[2\]](#)
- Biomass Processing: Its ability to dissolve cellulose makes it a key component in the pretreatment of lignocellulosic biomass for the production of biofuels and other value-added chemicals.[\[5\]](#)
- Electrochemistry: Its high ionic conductivity and thermal stability make it a suitable electrolyte in batteries, supercapacitors, and other electrochemical devices.[\[2\]](#)[\[6\]](#)[\[7\]](#)
- Separation Processes: It has been investigated for use in extractive distillation for separating azeotropic mixtures.[\[15\]](#)

Experimental Protocols

Synthesis of 1,3-Dimethylimidazolium Dimethyl Phosphate

Materials:

- 1-Methylimidazole
- Trimethyl phosphate

- Anhydrous solvent (e.g., toluene or acetonitrile)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 1-methylimidazole in the anhydrous solvent.
- Slowly add an equimolar amount of trimethyl phosphate to the solution while stirring.
- Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by techniques such as TLC or NMR.
- After the reaction is complete, cool the mixture to room temperature.
- Remove the solvent under reduced pressure using a rotary evaporator.
- The resulting viscous liquid is washed several times with a non-polar solvent (e.g., diethyl ether or hexane) to remove any unreacted starting materials.
- The purified **1,3-dimethylimidazolium dimethyl phosphate** is then dried under vacuum to remove any residual solvent.

Diagram 2: Workflow for the Synthesis of [DMIm][DMP]



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for [DMIm][DMP].

Conclusion

The molecular structure of **1,3-dimethylimidazolium dimethyl phosphate** is intricately linked to its valuable physicochemical properties and diverse applications. This technical guide has provided a detailed overview of its synthesis, spectroscopic characterization, and the key intermolecular forces that govern its behavior. The combination of experimental data from NMR

and IR spectroscopy with insights from computational modeling offers a holistic understanding of this important ionic liquid. For researchers and scientists, this knowledge is crucial for designing new materials and processes that leverage the unique attributes of [DmIm][DMP], particularly in the pursuit of more sustainable chemical technologies.

References

- Synthesis of 1,3-dimethyl imidazolium dimethyl phosphate [DmImd-DMP]. (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- NMR Spectra of 1,3-methylmethylimidazolium dimethyl phosphate with... (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- **1,3-DIMETHYLIMIDAZOLIUM DIMETHYL PHOSPHATE.** (n.d.). Five Chongqing Chemdad Co. Retrieved from [\[Link\]](#)
- FTIR spectrum of 1,3-methylmethylimidazolium dimethyl phosphate. (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- Wiedemann, C., Hempel, G., & Bordusa, F. (2019). Reorientation dynamics and ion diffusivity of neat dimethylimidazolium dimethylphosphate probed by NMR spectroscopy. RSC Advances, 9(63), 36943–36950. Retrieved from [\[Link\]](#)
- Wiedemann, C., Hempel, G., & Bordusa, F. (2019). Reorientation dynamics and ion diffusivity of neat dimethylimidazolium dimethylphosphate probed by NMR spectroscopy. PMC, 9(63), 36943–36950. Retrieved from [\[Link\]](#)
- Sik, K. H., et al. (2010). The Vibrational Infrared Spectra of 1-Methyl-3-methylimidazolium Dimethylphosphate. Is the Dispersion-Corrected Functional Important in Intermolecular DFT Calculation of Ionic Liquids? Spectroscopy Letters, 43(6), 513-522. Retrieved from [\[Link\]](#)
- Electrochemical Properties of 1,3-Dimethylimidazolium Dicyanamide, Bis(trifluoromethanesulfonyl)imide and Dimethylphosphate. (2021). International Journal of Electrochemical Science, 16, 211138. Retrieved from [\[Link\]](#)
- Electrochemical Properties of 1,3-Dimethylimidazolium Dicyanamide, Bis(trifluoromethanesulfonyl)imide and Dimethylphosphate. (2021). International Journal of

Electrochemical Science, 16, 211138. Retrieved from [\[Link\]](#)

- Synthesis of 2--Azido--1,3--dimethylimidazolinium Hexafluorophosphate (ADMP). (2015). Organic Syntheses, 92, 193-205. Retrieved from [\[Link\]](#)
- The Vibrational Infrared Spectra of 1-Methyl-3-methylimidazolium Dimethylphosphate. Is the Dispersion-Corrected Functional... (2010). Taylor & Francis Online. Retrieved from [\[Link\]](#)
- **1,3-Dimethylimidazolium Dimethyl Phosphate**, >98%. (n.d.). Hiyka. Retrieved from [\[Link\]](#)
- Chemical structure and denotation of dimethylimidazolium dimethylphosphate ([C1C1IM] [(CH3)2PO4]). (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- Novel **1,3-Dimethylimidazolium Dimethyl Phosphate** Ionic Liquid for Efficient Separation of the 1,3,5-Trioxane/Water Azeotropic System by Extractive Distillation: Molecular Insights and Process Enhancement. (2024). ACS Sustainable Chemistry & Engineering. Retrieved from [\[Link\]](#)
- Ly, I., et al. (2009). Computational studies of structures and dynamics of 1,3-dimethylimidazolim salt liquids and their interfaces using polarizable potential models. The Journal of Physical Chemistry A, 113(10), 2127-2135. Retrieved from [\[Link\]](#)
- The Vibrational Infrared Spectra of 1-Methyl-3-methylimidazolium Dimethylphosphate. Is the Dispersion-Corrected Functional Important in Intermolecular DFT Calculation of Ionic Liquids? (2010). Taylor & Francis Online. Retrieved from [\[Link\]](#)
- Computational Studies of Structures and Dynamics of 1, 3-Dimethylimidazolim Salt Liquid and their Interfaces Using Polarizable Potential Models. (2009). OSTI.GOV. Retrieved from [\[Link\]](#)
- Absorption Process of CO2 into **1,3-Dimethylimidazolium Dimethyl Phosphate** Ionic Liquid Revealed by Band Shift and Bandwidth Broadening in In Situ Raman Spectra. (2025). ACS Publications. Retrieved from [\[Link\]](#)
- Molecular dynamics simulation studies of 1,3- dimethyl imidazolium nitrate ionic liquid with water. (2017). arXiv. Retrieved from [\[Link\]](#)

- Study of 1,3-dimethylimidazolium chloride with electronic structure methods and force field approaches. (2008). The Journal of Chemical Physics, 129(17), 174503. Retrieved from [\[Link\]](#)
- 1,3-Dimethylimidazolium. (n.d.). PubChem. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemimpex.com [chemimpex.com]
- 2. hiyka.com [hiyka.com]
- 3. pubs.rsc.org [pubs.rsc.org]
- 4. Reorientation dynamics and ion diffusivity of neat dimethylimidazolium dimethylphosphate probed by NMR spectroscopy - PMC [pmc.ncbi.nlm.nih.gov]
- 5. 1,3-DIMETHYLIMIDAZOLIUM DIMETHYL PHOSPHATE Five Chongqing Chemdad Co. , Ltd [chemdad.com]
- 6. electrochemsci.org [electrochemsci.org]
- 7. electrochemsci.org [electrochemsci.org]
- 8. researchgate.net [researchgate.net]
- 9. tandfonline.com [tandfonline.com]
- 10. tandfonline.com [tandfonline.com]
- 11. Computational studies of structures and dynamics of 1,3-dimethylimidazolim salt liquids and their interfaces using polarizable potential models - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. tandfonline.com [tandfonline.com]
- 13. Computational Studies of Structures and Dynamics of 1, 3-Dimethylimidazolim Salt Liquid and their Interfaces Using Polarizable Potential Models (Journal Article) | OSTI.GOV [osti.gov]
- 14. arxiv.org [arxiv.org]

- [15. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- To cite this document: BenchChem. [Unveiling the Molecular Architecture of 1,3-Dimethylimidazolium Dimethyl Phosphate: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1256851/docs#unveiling-the-molecular-architecture-of-1-3-dimethylimidazolium-dimethyl-phosphate-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)